

Structure-Activity Relationship (SAR) of Bromophenoxy Pyrazoles: A Comparative Guide

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Compound of Interest

Compound Name: 1-(2-(4-Bromophenoxy)ethyl)-4-iodo-1H-pyrazole

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Executive Summary

Bromophenoxy pyrazoles represent a privileged chemical scaffold exhibiting dual-utility in both agrochemical and pharmaceutical pipelines.^[1] This guide provides a technical comparison of two distinct derivative classes derived from the core 5-(4-bromophenoxy)-1H-pyrazole structure:

- Series A (Agrochemical): Pyrazole oxime ethers targeting arthropod pests (Acaricidal/Insecticidal).
- Series B (Pharmaceutical): Pyrazole-triazole hybrids targeting oncogenic kinases (Anticancer).

The presence of the 4-bromophenoxy moiety is not incidental; it serves as a critical lipophilic anchor that enhances membrane permeability and hydrophobic pocket occupancy in target proteins (e.g., c-Src kinase or mitochondrial complexes).

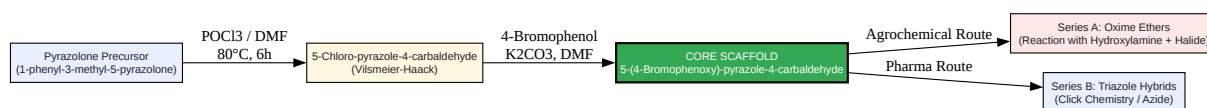
Part 1: Chemical Scaffold & Synthesis Logic

The versatility of bromophenoxy pyrazoles stems from a divergent synthetic pathway. The core intermediate, 5-(4-bromophenoxy)-pyrazole-4-carbaldehyde, acts as the "linchpin" for functional diversification.

Core Synthetic Workflow

The synthesis relies on a Vilsmeier-Haack formylation followed by a nucleophilic aromatic substitution (

) with 4-bromophenol.



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Figure 1: Divergent synthesis of bromophenoxy pyrazoles. The 5-chloro intermediate is the key switch point for introducing the bromophenoxy group.

Part 2: Comparative SAR Analysis

The Role of the Bromine Substituent

In both series, the bromine atom at the para-position of the phenoxy ring is essential.

- **Electronic Effect:** Bromine is weakly deactivating but capable of donating electron density via resonance, modulating the acidity of the phenoxy ether linkage.
- **Steric/Lipophilic Effect:** The large Van der Waals radius of bromine (1.85 Å) and high lipophilicity (

value ≈ 0.86) allow the molecule to penetrate lipid bilayers (in insects) or occupy deep hydrophobic clefts (in kinases).

Series A: Agrochemical Potency (Oxime Ethers)

Target: Mitochondrial electron transport chain (METC) in mites (*Tetranychus cinnabarinus*) and insects. Mechanism: The oxime ether moiety mimics the geometry of natural electron acceptors, while the bromophenoxy group anchors the molecule in the membrane.

SAR Rules:

- Linkage: The oxime ether () is superior to simple esters.
- Phenoxy Substitution: 4-Br > 4-Cl > 4-F > H. The heavier halogen correlates with higher acaricidal mortality.
- N1-Substitution: A methyl group at N1 is often preferred over phenyl for systemic mobility in plants, though phenyl provides higher contact toxicity.

Series B: Pharmaceutical Potency (Triazole Hybrids)

Target: Tyrosine Kinases (e.g., c-Src, EGFR) involved in tumor proliferation. Mechanism: The pyrazole-triazole scaffold acts as an ATP-mimetic. The bromophenoxy group extends into the hydrophobic "back pocket" of the kinase ATP-binding site.

SAR Rules:

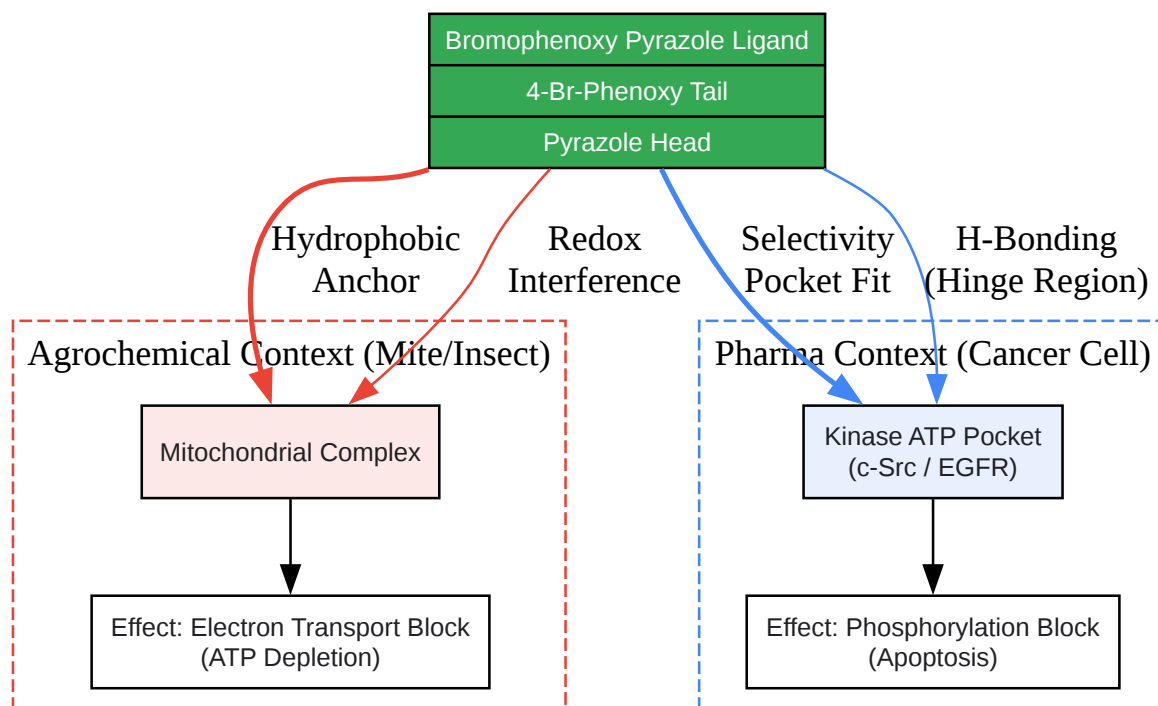
- Hybridization: Fusing the pyrazole with a 1,2,3-triazole ring via a carbonyl linker enhances hydrogen bonding with the kinase hinge region (e.g., Met592 in TrkA).
- Bromine Position: Moving Br to the ortho position often abolishes activity due to steric clash with the kinase gatekeeper residue. Para-substitution is optimal.

Comparative Data Summary

Feature	Series A (Agrochemical)	Series B (Pharmaceutical)
Primary Moiety	Pyrazole Oxime Ether	Pyrazole-1,2,3-Triazole Hybrid
Key Substituent	5-(4-bromophenoxy)	5-(4-bromophenoxy)
Primary Target	Mitochondrial Complex I/III	c-Src / EGFR Kinases
Activity Metric	Mortality % (at 500 mg/L)	IC50 (μ M)
Best Analog Data	>80% Mortality (T. cinnabarinus)	9.0 - 13.0 μ M (A549 Lung Cancer)
Critical SAR	Lipophilicity driven by Br is key for cuticular penetration.	H-bonding of Triazole + Hydrophobic fit of Br-phenoxy.

Part 3: Mechanism of Action (MOA) Visualization

The following diagram illustrates how the same bromophenoxy group functions differently depending on the biological context.



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Figure 2: Dual-mode mechanism. The Bromophenoxy tail (Green) acts as a universal hydrophobic anchor, while the head group determines specific target binding.

Part 4: Experimental Protocols

Protocol 1: Synthesis of 5-(4-bromophenoxy)-1-phenyl-3-methyl-1H-pyrazole-4-carbaldehyde

Validation: This protocol generates the core intermediate required for both series.

- Vilsmeier-Haack Reagent Prep: In a round-bottom flask, add DMF (10 mL). Cool to 0°C in an ice bath. Dropwise add POCl₃ (3.0 eq) over 15 mins. Stir for 30 mins to form the Vilsmeier salt (white/yellowish solid may form).
- Cyclization: Dissolve 1-phenyl-3-methyl-5-pyrazolone (10 mmol) in DMF (5 mL) and add to the mixture. Heat to 80°C for 6 hours.
- Workup: Pour reaction mixture onto crushed ice (100g). Neutralize with saturated NaHCO₃ to pH 7-8. Filter the yellow precipitate (5-chloro-4-carbaldehyde intermediate).
- Substitution (): Dissolve the chloro-intermediate (5 mmol) in DMF (15 mL). Add 4-bromophenol (5.5 mmol) and anhydrous K₂CO₃ (7.5 mmol).
- Reflux: Heat at 100-120°C for 4-6 hours. Monitor via TLC (Hexane:EtOAc 3:1).
- Isolation: Pour into ice water. Filter the solid.^[2] Recrystallize from Ethanol.
 - Expected Yield: 70-80%.
 - Appearance: Pale yellow solid.

Protocol 2: Biological Assay (Anticancer - MTT Assay)

Validation: Standard colorimetric assay to determine IC₅₀.

- Cell Seeding: Seed A549 (lung cancer) cells at

cells/well in 96-well plates. Incubate for 24h at 37°C/5% CO₂.

- Treatment: Dissolve the bromophenoxy pyrazole derivative in DMSO. Prepare serial dilutions (e.g., 0.1, 1, 10, 50, 100 µM). Add to wells (Final DMSO < 0.1%).
- Incubation: Incubate for 48 hours.
- MTT Addition: Add 20 µL MTT reagent (5 mg/mL in PBS) to each well. Incubate for 4h.
- Solubilization: Remove supernatant. Add 150 µL DMSO to dissolve formazan crystals.
- Measurement: Read absorbance at 570 nm. Calculate IC₅₀ using non-linear regression (GraphPad Prism).

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